

An In-depth Technical Guide to 3-Propylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Propylbenzoic acid**

Cat. No.: **B2530097**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Propylbenzoic acid**, a substituted aromatic carboxylic acid. The document details its chemical and physical properties, provides established synthesis protocols, and explores its potential biological activities, offering valuable information for its application in research and drug development.

Chemical Identification and Properties

3-Propylbenzoic acid, also known as m-propylbenzoic acid, is an organic compound with the molecular formula $C_{10}H_{12}O_2$. For unambiguous identification, two CAS numbers are associated with this compound in various databases. The National Institute of Standards and Technology (NIST) lists the CAS Registry Number as 500027-35-0.^[1] However, the CAS number 857539-83-4 is more commonly used by commercial suppliers and in recent chemical literature. This guide will primarily reference CAS number 857539-83-4.

A summary of the key physicochemical properties of **3-Propylbenzoic acid** is presented in the table below. This data is essential for its handling, formulation, and application in experimental settings.

Property	Value	Source
CAS Number	857539-83-4	Multiple Chemical Suppliers
500027-35-0	NIST WebBook[1]	
Molecular Formula	C ₁₀ H ₁₂ O ₂	PubChem
Molecular Weight	164.20 g/mol	PubChem
IUPAC Name	3-propylbenzoic acid	PubChem
Melting Point	41-43 °C	Sigma-Aldrich[2]
Boiling Point	Not specified	
Solubility	Soluble in organic solvents such as benzene, carbon tetrachloride, acetone, and alcohols. Slightly soluble in water, with solubility increasing with temperature.	Guidechem[3]
XLogP3	3.3	PubChem[4]
Topological Polar Surface Area	37.3 Å ²	PubChem[4]

Experimental Protocols: Synthesis of 3-Propylbenzoic Acid

The synthesis of **3-Propylbenzoic acid** can be achieved through several established organic chemistry reactions. Two common and effective methods are the oxidation of 3-propyltoluene and the Grignard reaction using a 3-propylphenyl magnesium halide. Below are detailed experimental protocols for these synthetic routes, adapted from established procedures for analogous compounds.

Method 1: Oxidation of 3-Propyltoluene

This method involves the oxidation of the methyl group of the propyl substituent on the benzene ring to a carboxylic acid using a strong oxidizing agent like potassium permanganate.

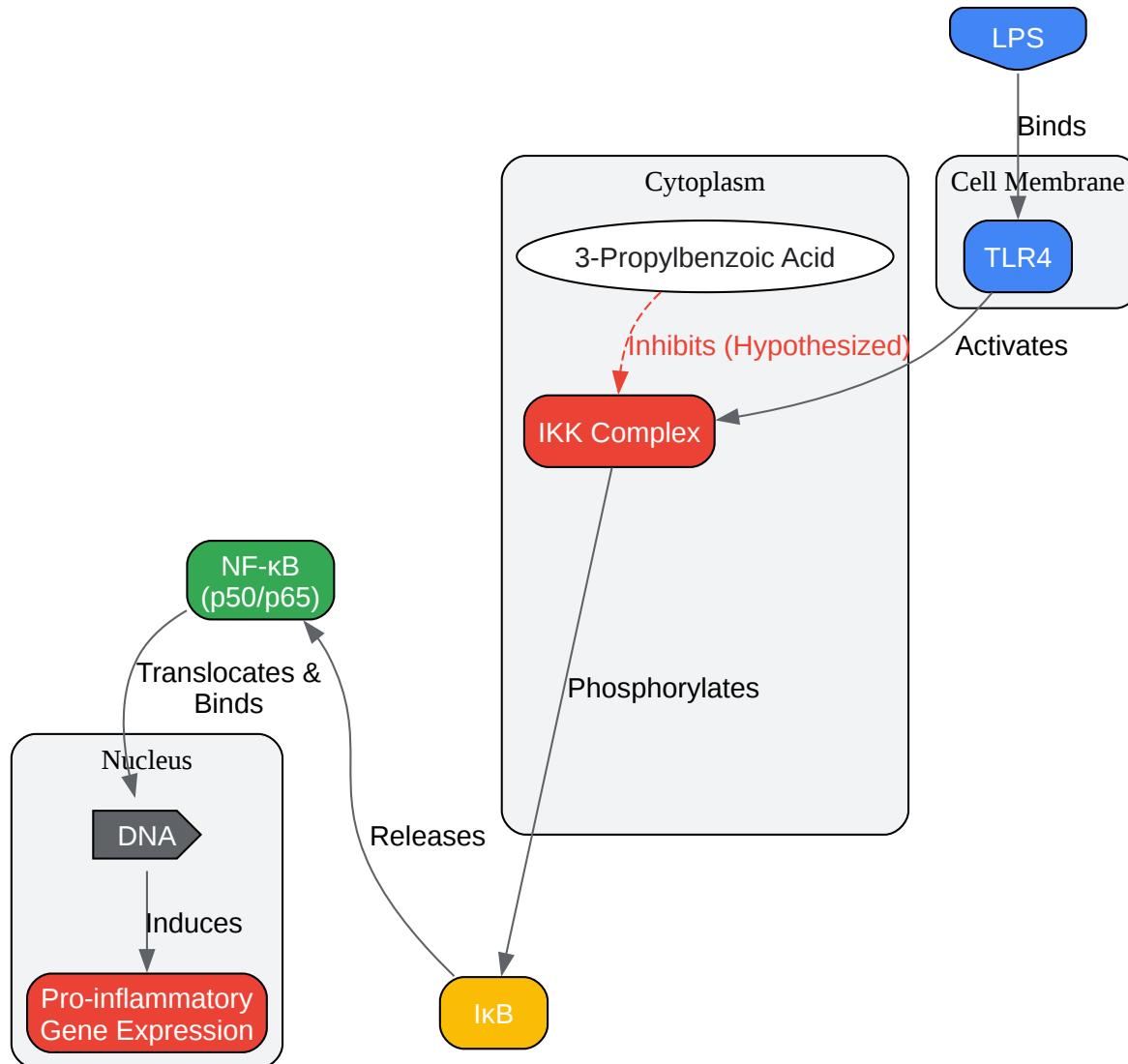
Reaction Scheme:

3-Bromopropylbenzene --(Mg, dry ether)--> 3-Propylphenylmagnesium bromide --(1. CO₂, 2. H₃O⁺)--> **3-Propylbenzoic acid**

Caption: A logical workflow for in vitro investigation of the anti-inflammatory properties of **3-Propylbenzoic acid**.

Hypothetical Signaling Pathway: Modulation of NF-κB

Based on the anti-inflammatory potential of related compounds, a plausible mechanism of action for **3-Propylbenzoic acid** could involve the inhibition of the NF-κB signaling pathway. NF-κB is a key transcription factor that regulates the expression of numerous pro-inflammatory genes.

[Click to download full resolution via product page](#)

Caption: A diagram of the NF-κB signaling pathway, illustrating a hypothetical inhibitory role for **3-Propylbenzoic acid**.

Conclusion

3-Propylbenzoic acid is a readily synthesizable aromatic carboxylic acid with potential for further investigation in the fields of medicinal chemistry and drug discovery. While its specific biological targets and mechanisms of action are not yet fully elucidated, its structural similarity to other biologically active benzoic acid derivatives suggests that it may modulate key signaling pathways involved in metabolism and inflammation. The experimental protocols and potential areas of investigation outlined in this guide provide a solid foundation for researchers and scientists to explore the therapeutic potential of this compound. Further studies are warranted to fully characterize its pharmacological profile and to validate its effects on the signaling pathways discussed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mason.gmu.edu [mason.gmu.edu]
- 2. quora.com [quora.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. scribd.com [scribd.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Propylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2530097#3-propylbenzoic-acid-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com